

Safeguarding Your Research: A Guide to Handling N-Benzyl-L-proline Ethyl Ester

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Compound of Interest

Compound Name: *N-Benzyl-L-proline ethyl ester*

Cat. No.: *B1348635*

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For Immediate Use by Laboratory Personnel

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **N-Benzyl-L-proline ethyl ester** (CAS No. 955-40-8). Adherence to these procedures is essential for ensuring a safe laboratory environment and the integrity of your research.

Hazard Summary

N-Benzyl-L-proline ethyl ester is classified as a substance that can cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[1] It is a combustible liquid with a flash point of 113 °C (235.4 °F).[1] Proper personal protective equipment (PPE) and handling procedures are mandatory to minimize exposure risks.

Personal Protective Equipment (PPE) Requirements

The following table summarizes the required PPE for handling **N-Benzyl-L-proline ethyl ester**. It is imperative to use appropriate PPE to prevent skin and eye contact, as well as inhalation.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).	To prevent skin contact and irritation. Nitrile gloves offer good resistance to many solvents.[2]
Eye/Face Protection	Safety glasses with side-shields or goggles.	To protect against splashes and eye irritation.[3]
Respiratory Protection	Type ABEK (EN14387) respirator filter or equivalent.	Required if working in a poorly ventilated area or when there is a risk of generating aerosols or vapors. A dust mask is not appropriate as the substance is a liquid.
Skin and Body Protection	Laboratory coat.	To protect skin and personal clothing from contamination.

Operational Plans: Handling and Storage

Handling Protocol:

- Ventilation: Always handle **N-Benzyl-L-proline ethyl ester** in a well-ventilated area, preferably within a chemical fume hood.
- Avoid Contact: Take all necessary precautions to avoid direct contact with the skin and eyes. [4] Do not inhale vapors or mists.[4]
- Equipment: Use only clean, dry glassware and equipment.
- Hygiene: Wash hands thoroughly with soap and water after handling.

Storage Protocol:

- Temperature: Store in a tightly sealed container in a refrigerator at 2-8°C.[1][5]
- Incompatibilities: Keep away from strong oxidizing agents.

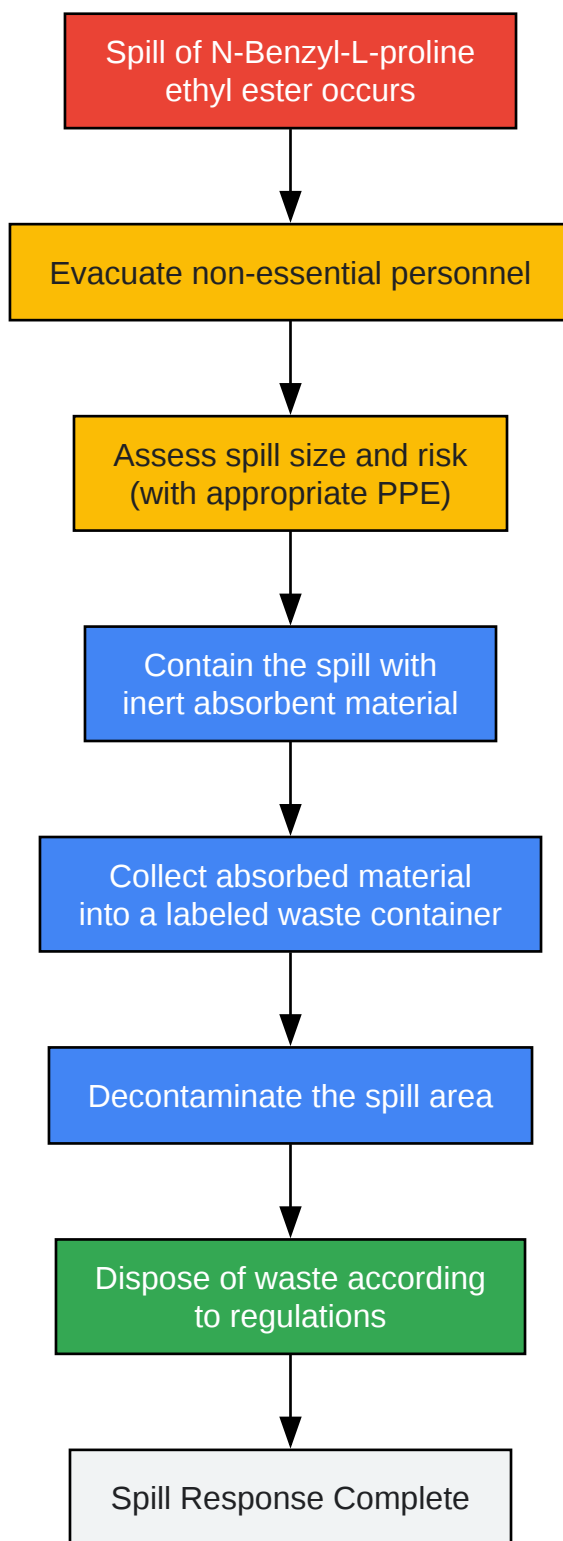
- Location: Store in a dry, cool, and well-ventilated place.

Emergency and Disposal Plans

Spill Response Protocol:

In the event of a spill, follow these steps to ensure a safe and effective cleanup:

- Evacuate: Evacuate non-essential personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill. Do not use combustible materials, such as sawdust.
- Collect: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste.
- Clean: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of the contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[\[4\]](#)



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